

Dibenzyl 2-fluoromalonate: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dibenzyl 2-fluoromalonate*

Cat. No.: *B168617*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a certified Safety Data Sheet (SDS). A comprehensive and officially certified SDS for **Dibenzyl 2-fluoromalonate** is not readily available in public domains. The information herein is compiled from various sources, including sparse safety data sheets and data from structurally related compounds. All laboratory work should be conducted under the supervision of qualified personnel and in accordance with established safety protocols.

Executive Summary

Dibenzyl 2-fluoromalonate is a specialized chemical intermediate of significant interest in synthetic organic chemistry, particularly for the introduction of fluorine into molecular scaffolds. Its unique structure, combining the reactivity of a malonate ester with the presence of a fluorine atom, makes it a valuable building block for the synthesis of novel compounds in pharmaceutical and agrochemical research. This guide provides a consolidated overview of the available safety information, physical and chemical properties, and potential synthetic applications of **Dibenzyl 2-fluoromalonate**. Due to the limited availability of data for this specific compound, information from the closely related compounds Dibenzyl malonate and Diethyl fluoromalonate is included for comparative purposes.

Safety and Handling

The safety profile of **Dibenzyl 2-fluoromalonate** has not been extensively characterized. The following information is based on limited data and should be treated with caution.

Hazard Identification

A comprehensive hazard assessment for **Dibenzyl 2-fluoromalonate** is not available. However, based on the structure and data for similar compounds, it should be handled with care.

General Precautions:

- Avoid contact with skin and eyes.[\[1\]](#)
- Avoid formation of dust and aerosols.[\[1\]](#)
- Use in a well-ventilated area.[\[1\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[\[1\]](#)

First Aid Measures

- In case of skin contact: Take off immediately all contaminated clothing. Rinse skin with water/shower.[\[2\]](#)
- In case of eye contact: Rinse out with plenty of water.[\[2\]](#)
- If inhaled: Move to fresh air.
- If swallowed: Make victim drink water (two glasses at most). Consult a physician.[\[2\]](#)

Fire-Fighting Measures

- Suitable extinguishing media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[1\]](#)
- Specific hazards: No data available.
- Protective equipment: Wear self-contained breathing apparatus for firefighting if necessary.[\[1\]](#)

Handling and Storage

- Safe handling: Handle in a well-ventilated place. Wear suitable protective clothing. Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Use non-sparking tools.[1]
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[1]

Physical and Chemical Properties

Quantitative data for **Dibenzyl 2-fluoromalonate** is limited. The following table summarizes available data and includes information for related compounds for comparison.

Property	Dibenzyl 2-fluoromalonate	Dibenzyl malonate	Diethyl fluoromalonate
CAS Number	133384-81-3[3]	15014-25-2	685-88-1[4]
Molecular Formula	C ₁₇ H ₁₅ FO ₄ [5]	C ₁₇ H ₁₆ O ₄	C ₇ H ₁₁ FO ₄ [4]
Molecular Weight	302.297 g/mol [5]	284.31 g/mol	178.16 g/mol [4]
Appearance	Data not available	Colorless liquid[6]	Clear liquid[4]
Boiling Point	Data not available	188 °C @ 0.2 mmHg	121-122 °C[4]
Density	Data not available	1.137 g/mL at 25 °C	1.120 g/mL[4]
Flash Point	Data not available	110 °C (closed cup)	62 °C[4]
Water Solubility	Data not available	Immiscible	Data not available
Refractive Index	Data not available	n ₂₀ /D 1.546	Data not available

Toxicological and Ecological Information

There is a significant lack of toxicological and ecological data for **Dibenzyl 2-fluoromalonate**. Most available safety data sheets indicate "no data available" for these endpoints.[1] Therefore, the compound should be handled as a substance of unknown toxicity. Discharge into the environment must be avoided.[1]

Experimental Protocols

While specific experimental protocols for **Dibenzyl 2-fluoromalonate** are not widely published, its synthesis can be inferred from general methods for the fluorination of malonate esters.

Synthesis of Dibenzyl 2-fluoromalonate

A plausible method for the synthesis of **Dibenzyl 2-fluoromalonate** is the electrophilic fluorination of Dibenzyl malonate.

Reaction: Fluorination of Dibenzyl malonate.

Materials:

- Dibenzyl malonate
- Electrophilic fluorinating agent (e.g., Selectfluor®, N-Fluorobenzenesulfonimide (NFSI))
- Anhydrous aprotic solvent (e.g., acetonitrile, dichloromethane)
- Inert gas atmosphere (e.g., nitrogen, argon)

Procedure:

- In a round-bottom flask under an inert atmosphere, dissolve Dibenzyl malonate in the chosen anhydrous solvent.
- Cool the solution to a suitable temperature (e.g., 0 °C or room temperature, depending on the reactivity of the fluorinating agent).
- Add the electrophilic fluorinating agent portion-wise to the stirred solution.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) or Nuclear Magnetic Resonance (NMR) spectroscopy.
- Upon completion, quench the reaction (e.g., with a saturated aqueous solution of sodium bicarbonate).
- Extract the product with an organic solvent.
- Dry the combined organic layers over an anhydrous drying agent (e.g., sodium sulfate).

- Concentrate the solution under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Application in Michael Addition Reactions

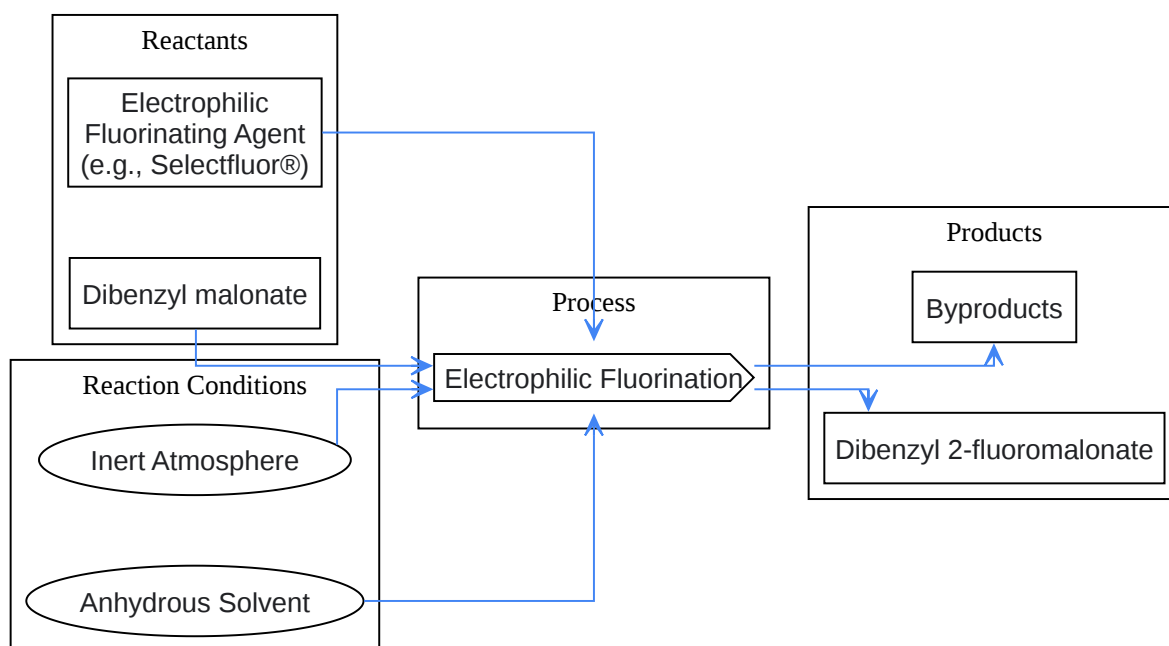
Dialkyl 2-fluoromalonate esters are valuable nucleophiles in Michael addition reactions.^[2]

General Procedure for Michael Addition:

- In a suitable reaction vessel, combine the dialkyl 2-fluoromalonate, the Michael acceptor (e.g., an α,β -unsaturated ketone or ester), and a suitable solvent.
- Add a catalytic amount of a base (e.g., a tertiary amine or an organocatalyst).
- Stir the reaction mixture at the appropriate temperature until the reaction is complete, as monitored by TLC or NMR.
- Work up the reaction by quenching with a suitable reagent, followed by extraction and drying of the organic phase.
- Purify the product by column chromatography or recrystallization.

Visualizations

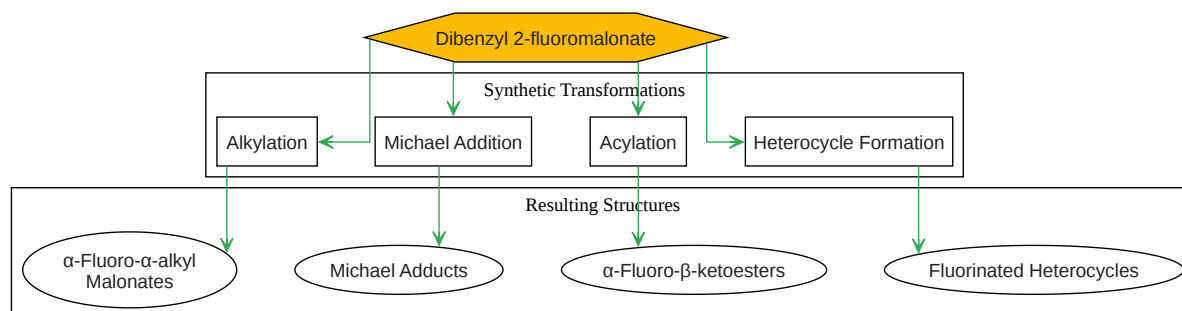
Proposed Synthesis of Dibenzyl 2-fluoromalonate



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Caption: Proposed synthetic workflow for **Dibenzyl 2-fluoromalonate**.

General Reactivity of Dibenzyl 2-fluoromalonate as a Building Block



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References

- 1. Enantioselective Addition of Dialkyl Malonates to β-Arylethenesulfonyl Fluorides under High-Pressure Conditions - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. dibenzyl 2-fluoroMalonate | 133384-81-3 [chemicalbook.com]
- 4. Benzyl fluoride synthesis by fluorination or substitution [organic-chemistry.org]
- 5. appchemical.com [appchemical.com]
- 6. WO1997000848A1 - A process for the preparation of esters - Google Patents [patents.google.com]
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